

Best practices for storing and handling NS163 compound

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Compound of Interest

Compound Name: NS163

Cat. No.: B15617256

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Technical Support Center: NS163 (NS 1619) Compound

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for the storing, handling, and use of the **NS163** compound, identified as NS 1619, a large-conductance Ca²⁺-activated potassium (BKCa) channel activator. This guide is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the **NS163** compound?

A1: The compound commonly referred to as **NS163** in a research context is NS 1619. It is a potent and selective activator of large-conductance Ca²⁺-activated potassium (BKCa) channels, also known as KCa1.1 channels.^{[1][2][3]} It is widely used in research to study the physiological roles of BKCa channels, which are important in regulating smooth muscle tone, neuronal excitability, and neurotransmitter release.^[4]

Q2: What is the mechanism of action of NS 1619?

A2: NS 1619 functions as a BKCa channel opener.^[1] It binds to a pocket formed by the S6 transmembrane segment and the RCK1 domain of the channel's α -subunit.^{[5][6]} This binding event stabilizes the open conformation of the channel, leading to an increase in potassium ion

(K⁺) efflux and subsequent hyperpolarization of the cell membrane.[4][7] Some studies suggest that at higher concentrations, NS 1619 may also induce the release of intracellular calcium from stores like the sarcoplasmic reticulum, which can further activate BKCa channels.[7][8]

Q3: What are the primary research applications of NS 1619?

A3: NS 1619 is utilized in a variety of research fields due to its specific action on BKCa channels. Key applications include:

- Vascular Physiology: Studying vasodilation and the relaxation of smooth muscle.[2]
- Neuroscience: Investigating neuronal excitability, neurotransmitter release, and neuroprotection.
- Cardiology: Researching cardioprotective effects against ischemia-reperfusion injury.[2][8]
- Oncology: Exploring its pro-apoptotic and anti-proliferative effects in some cancer cell lines.
[1]
- Urology: Examining its effects on detrusor smooth muscle contractility.[9]

Storage and Handling

Proper storage and handling of NS 1619 are crucial for maintaining its integrity and ensuring experimental reproducibility.

Data Presentation: Storage and Stability

Condition	Form	Temperature	Duration	Notes
Long-Term Storage	Solid (Powder)	-20°C	≥ 4 years[2]	Store in a tightly sealed container.
Short-Term Storage	Solid (Powder)	+4°C	Days to Weeks	Protect from light.
Shipping	Solid (Powder)	Room Temperature	N/A	Stable for ambient temperature shipping.[3]
Stock Solutions	Liquid (in DMSO or Ethanol)	-80°C	Up to 2 years[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]
-20°C	Up to 1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]		

Q4: How should I prepare a stock solution of NS 1619?

A4: NS 1619 is soluble in DMSO and ethanol up to 100 mM.[10] To prepare a stock solution, follow these steps:

- Allow the vial of solid NS 1619 to equilibrate to room temperature before opening to prevent condensation.
- Add the appropriate volume of anhydrous DMSO or ethanol to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add the calculated volume of solvent to the mass of NS 1619).
- Vortex briefly or sonicate in a water bath to ensure the compound is fully dissolved.
- For storage, it is recommended to create single-use aliquots to minimize freeze-thaw cycles.
[1]

Q5: Are there any known incompatibilities for NS 1619?

A5: While specific chemical incompatibility data is limited in the provided search results, general best practices for handling chemical compounds should be followed. Avoid strong oxidizing agents. When preparing aqueous working solutions from a DMSO stock, be mindful of the final DMSO concentration in your experimental system, as high concentrations can have independent biological effects.

Troubleshooting Guide

Issue 1: Inconsistent or No Effect of NS 1619 in Experiments

Possible Cause	Troubleshooting Step
Compound Degradation	Ensure the solid compound and stock solutions have been stored correctly according to the recommended conditions. If in doubt, use a fresh vial or prepare a new stock solution.
Incorrect Concentration	Verify calculations for the preparation of stock and working solutions. The effective concentration of NS 1619 can vary between cell types and tissues, typically ranging from 10 μ M to 50 μ M. [1]
Low BKCa Channel Expression	Confirm that your experimental model (cell line, tissue) expresses BKCa channels at a sufficient level. This can be checked via Western blot, qPCR, or electrophysiological methods.
Presence of BKCa Channel Blockers	Ensure that no components of your experimental buffer or media, such as iberiotoxin, are blocking BKCa channels. [9]
pH of the Medium	The effects of NS 1619 can be pH-dependent. [8] Ensure your experimental buffer is at the correct physiological pH.

Issue 2: Precipitate Formation in Working Solution

Possible Cause	Troubleshooting Step
Low Solubility in Aqueous Buffer	NS 1619 has limited solubility in aqueous solutions. When diluting a DMSO stock solution into an aqueous buffer, ensure the final DMSO concentration is sufficient to maintain solubility. If precipitation occurs, try increasing the final DMSO concentration (while staying within the tolerance of your experimental system) or gently warming and sonicating the solution.
Solution Instability	It is recommended to prepare fresh working solutions for each experiment. [3]

Experimental Protocols

Key Experiment: Assessment of NS 1619-Induced Vasodilation in Isolated Arterial Rings

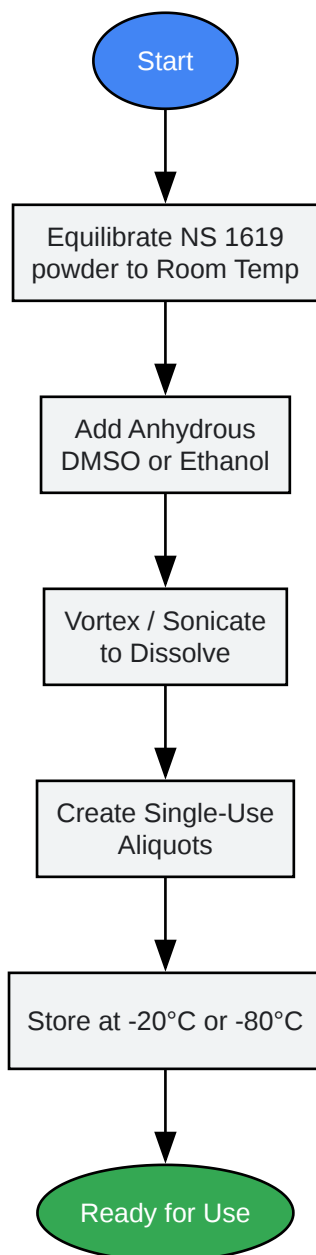
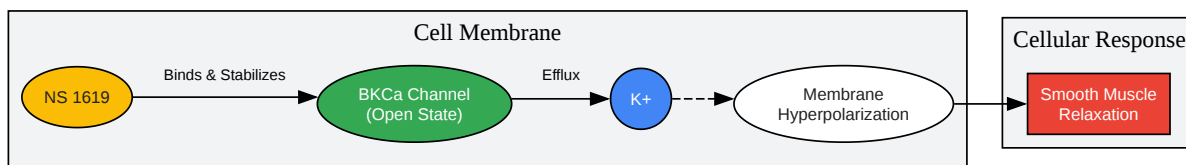
This protocol provides a general workflow for studying the effects of NS 1619 on the contractility of isolated blood vessels.

- Tissue Preparation:
 - Euthanize the experimental animal (e.g., rat, mouse) in accordance with approved animal care protocols.
 - Carefully dissect the desired artery (e.g., mesenteric, cerebral) and place it in cold, oxygenated Krebs-Henseleit (KH) buffer.
 - Under a dissecting microscope, remove excess connective and adipose tissue.
 - Cut the artery into 2-3 mm rings.
- Mounting and Equilibration:
 - Mount the arterial rings in a wire myograph system containing oxygenated KH buffer maintained at 37°C.

- Allow the rings to equilibrate for at least 60 minutes, replacing the buffer every 15-20 minutes.
- Gradually increase the tension on the rings to a predetermined optimal resting tension.
- Viability Check:
 - Induce a contraction with a high concentration of potassium chloride (KCl) (e.g., 60 mM) to assess the viability of the smooth muscle.
 - After washing out the KCl and allowing the tension to return to baseline, induce a contraction with a vasoconstrictor agonist (e.g., phenylephrine, U46619).
- Application of NS 1619:
 - Once a stable contraction plateau is reached with the vasoconstrictor, add cumulative concentrations of NS 1619 to the bath.
 - Record the relaxation response at each concentration until a maximal response is achieved or the concentration-response curve is complete.
- Data Analysis:
 - Express the relaxation response as a percentage of the pre-contraction induced by the vasoconstrictor.
 - Plot the concentration-response curve and calculate the EC50 value for NS 1619-induced relaxation.

Visualizations

Signaling Pathway of NS 1619 Action



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